

# Ethionic Acid: An Overview of a Niche Chemical Compound

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## Compound of Interest

Compound Name: *Ethionic acid*

Cat. No.: *B12736765*

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This technical overview addresses the available information on **ethionic acid**, a distinct chemical compound that is often confused with the more common ethanoic acid (acetic acid). This document provides the fundamental identifiers for **ethionic acid** and clarifies the current landscape of publicly accessible data for researchers, scientists, and drug development professionals.

## Core Identification: CAS Number and Molecular Structure

**Ethionic acid** is registered under the CAS number 461-42-7. Its chemical identity is further defined by its molecular formula,  $C_2H_6O_7S_2$ , and its IUPAC name, 2-sulfooxyethanesulfonic acid[1].

The molecular structure of **ethionic acid** consists of a two-carbon ethane backbone. One carbon is bonded to a sulfonic acid group ( $-SO_3H$ ), and the other is bonded to a sulfate group ( $-OSO_3H$ ).

Table 1: Chemical Identifiers for **Ethionic Acid**

Identifier	Value	Reference
CAS Number	461-42-7	<a href="#">[1]</a>
Molecular Formula	C <sub>2</sub> H <sub>6</sub> O <sub>7</sub> S <sub>2</sub>	<a href="#">[1]</a>
IUPAC Name	2-sulfooxyethanesulfonic acid	<a href="#">[1]</a>
Molecular Weight	206.2 g/mol	<a href="#">[1]</a>

## Distinguishing Ethionic Acid from Ethanoic Acid

It is critical to differentiate **ethionic acid** from ethanoic acid (CAS number 64-19-7), commonly known as acetic acid. Ethanoic acid is a simple carboxylic acid (CH<sub>3</sub>COOH) and is the primary component of vinegar[\[2\]\[3\]\[4\]\[5\]\[6\]\[7\]\[8\]](#). The vast majority of readily available chemical literature, including experimental protocols and biological pathway information, pertains to ethanoic acid due to its widespread use in industry and research[\[1\]\[2\]\[3\]\[4\]\[5\]\[9\]\[10\]\[11\]\[12\]\[13\]\[14\]\[15\]\[16\]\[17\]\[18\]\[19\]\[20\]\[21\]\[22\]\[23\]](#).

The structural and chemical differences between these two compounds are significant, as illustrated by the logical diagram below.

Fig. 1: Key differences between ethionic and ethanoic acid.

## Availability of In-Depth Technical Data

A comprehensive search for detailed technical information on **ethionic acid**, including experimental protocols for its synthesis and reactions, quantitative physical and chemical properties, and its involvement in biological signaling pathways, did not yield sufficient data to construct an in-depth guide. The available scientific literature accessible through broad searches is sparse for **ethionic acid**, in stark contrast to the wealth of information on ethanoic acid.

Consequently, the core requirements for this technical guide, including structured tables of quantitative data, detailed experimental methodologies, and diagrams of signaling pathways involving **ethionic acid**, cannot be fulfilled at this time due to the lack of available source material.

## Conclusion

**Ethionic acid** (CAS 461-42-7) is a distinct chemical entity from the well-known ethanoic acid. While its fundamental identifiers and structure are known, there is a notable absence of in-depth, publicly available technical data regarding its synthesis, reactivity, and biological role. Researchers and professionals in drug development should be aware of this information gap and exercise caution to avoid conflating data from the far more extensively studied ethanoic acid. Further research into the properties and potential applications of **ethionic acid** would be necessary to populate the detailed technical knowledge base that currently exists for other chemical compounds.

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## References

- 1. encyclopedia.com [encyclopedia.com]
- 2. tutorchase.com [tutorchase.com]
- 3. Ethanoic Acid: Properties, Uses & Structure Explained [vedantu.com]
- 4. chemicals.co.uk [chemicals.co.uk]
- 5. Acetic acid - Wikipedia [en.wikipedia.org]
- 6. US4444694A - Preparation of 2-aminoalkanesulfonic acid - Google Patents [patents.google.com]
- 7. Aniline-2-sulfonic acid synthesis - chemicalbook [chemicalbook.com]
- 8. US2547906A - Process for preparing alkane sulfonic acids - Google Patents [patents.google.com]
- 9. ETHANOIC ACID - Ataman Kimya [atamanchemicals.com]
- 10. Ethanoic Acid - Structure, Properties, Applications | Turito [turito.com]
- 11. Ethanoic acid (Acetic acid) [essentialchemicalindustry.org]
- 12. teachoo.com [teachoo.com]

- 13. Ethanoic Acid: Formula, Structure, Uses & Preparation | AESL [aakash.ac.in]
- 14. byjus.com [byjus.com]
- 15. chem.libretexts.org [chem.libretexts.org]
- 16. The acidic reactions of ethanoic acid | Class experiment | RSC Education [edu.rsc.org]
- 17. youtube.com [youtube.com]
- 18. chemicals.co.uk [chemicals.co.uk]
- 19. Ethanoic acid | Magnificent molecules | RSC Education [edu.rsc.org]
- 20. researchgate.net [researchgate.net]
- 21. Acetic acid activates the AMP-activated protein kinase signaling pathway to regulate lipid metabolism in bovine hepatocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. Effects of acetic acid fermentation product and its components on defense signaling in rice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. US3017430A - Process for preparation of sulfonic acid - Google Patents [patents.google.com]
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